

2-(2-bromophenyl)propanal proper disposal procedures

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Compound of Interest

Compound Name: 2-(2-bromophenyl)propanal

CAS No.: 212626-88-5

Cat. No.: B6145826

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EHS Operational Guide: Safe Handling and Disposal of 2-(2-Bromophenyl)propanal

In pharmaceutical research and organic synthesis, the management of chemical waste is as critical as the experimental design itself. **2-(2-bromophenyl)propanal** (CAS: 212626-88-5) is a brominated aromatic aldehyde[1]. Because it contains both a reactive aldehyde moiety and a covalently bound halogen (bromine), its disposal requires strict adherence to Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA) guidelines for halogenated organic wastes[2].

This guide provides drug development professionals and laboratory scientists with the mechanistic reasoning and procedural steps required to safely manage and dispose of this compound.

Chemical Profile & EHS Classification

Before initiating disposal, it is essential to understand the physicochemical properties that dictate the compound's waste classification.

Property	Specification	EHS Implication
Chemical Name	2-(2-bromophenyl)propanal	Must be explicitly listed on waste labels; no abbreviations.
CAS Number	212626-88-5	Used for precise EHS inventory tracking[1].
Molecular Formula	C9H9BrO	Contains Bromine; mandates "Halogenated" classification.
Functional Groups	Aryl bromide, Aldehyde	Aldehyde is prone to air oxidation; keep containers sealed.
Waste Classification	Halogenated Organic Waste	Requires specialized high-temperature incineration[3].
Drain Disposal	Strictly Prohibited	Toxic to aquatic life and disrupts wastewater treatment[4][5].

The Causality of Halogenated Waste Segregation

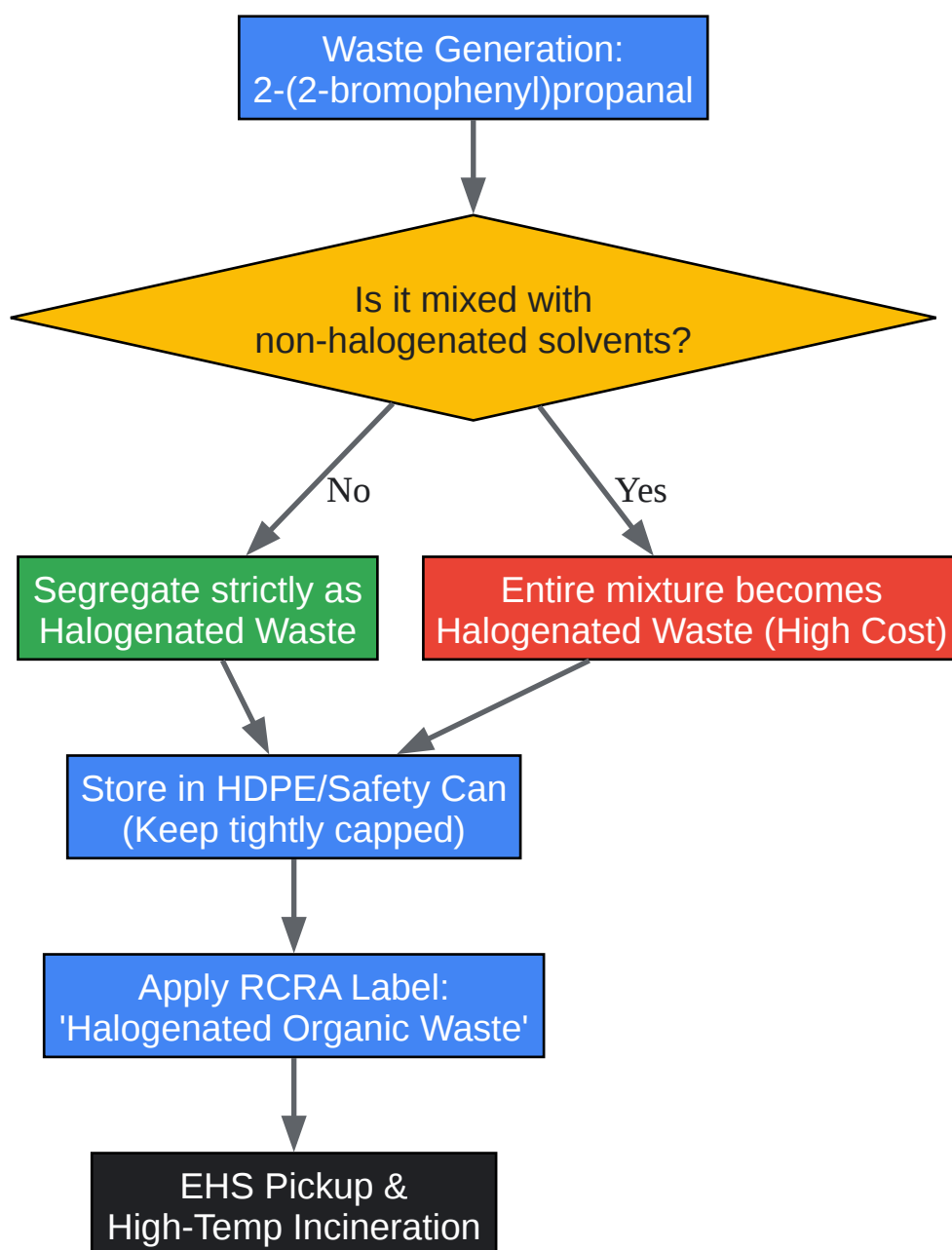
A fundamental pillar of laboratory waste management is the strict segregation of halogenated solvents (containing F, Cl, Br, or I) from non-halogenated solvents (e.g., acetone, ethanol, hexane)[4][6].

The Mechanistic Reason: Standard organic waste is often bulked by EHS departments for "fuels blending"—repurposed as fuel for industrial furnaces because it burns cleanly[4]. However, halogenated compounds like **2-(2-bromophenyl)propanal** cannot be treated this way. When combusted, halogens generate highly corrosive and toxic acidic gases (e.g., Hydrogen Bromide, HBr)[3].

To safely destroy halogenated waste, it must be sent to specialized rotary kiln incinerators equipped with high-efficiency caustic scrubbers to neutralize the acidic exhaust[3]. Furthermore, improper combustion of halogenated organics can lead to the formation of highly toxic dioxins and furans. Because this specialized incineration is highly resource-intensive, it costs institutions significantly more to dispose of a drum of halogenated waste compared to

non-halogenated waste^[4]. If you mix even a small amount of **2-(2-bromophenyl)propanal** into a large carboy of non-halogenated waste, the entire container must be reclassified and treated as halogenated waste, drastically increasing institutional costs^[4]^[6].

Waste Routing Workflow



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Figure 1: Decision matrix and EHS routing for halogenated organic waste.

Step-by-Step EHS Disposal Protocol

To ensure compliance with RCRA regulations and institutional safety standards, follow this procedural workflow for the disposal of **2-(2-bromophenyl)propanal**:

Step 1: Point-of-Generation Segregation

- Identify a dedicated waste container specifically designated for Halogenated Organic Waste.
- Ensure that no strong acids, bases, or oxidizing agents are present in this container, as the aldehyde moiety in **2-(2-bromophenyl)propanal** can undergo exothermic oxidation or condensation reactions[4].

Step 2: Primary Containment

- Transfer the chemical or reaction mixture into the designated container (typically a 5-gallon safety can or high-density polyethylene (HDPE) carboy provided by your EHS department)[4][6].
- Critical Action: The container lid must remain tightly closed at all times except when actively adding waste[4]. Leaving the funnel in an open carboy violates EPA emissions regulations and allows potentially harmful vapors to escape into the laboratory atmosphere.

Step 3: RCRA-Compliant Labeling

- Attach a standard Hazardous Waste tag to the container the moment the first drop of waste is introduced[5].
- Clearly write the full chemical name: "**2-(2-bromophenyl)propanal**". Do not use chemical structures, acronyms, or shorthand (e.g., do not write "bromo-aldehyde").
- Check the box for "Halogenated Solvents" or write it explicitly in the hazard classification section.

Step 4: Institutional EHS Transfer

- Never attempt to neutralize or treat halogenated organic waste in the laboratory, and never discharge it into the laboratory sink or storm sewer[4][5].

- Once the waste container is 80-90% full (do not overfill, leave headspace for vapor expansion), submit a hazardous waste pickup request through your institution's EHS portal[5].
- EHS personnel will transport the material to a central accumulation area before it is shipped to a permitted Treatment, Storage, and Disposal Facility (TSDF) for safe destruction via caustic-scrubbed rotary kiln incineration[3].

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